

The Genetic and Molecular Landscape of LC-2/ad Cells: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: LC-2

Cat. No.: B3002343

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

The **LC-2/ad** cell line, derived from a patient with lung adenocarcinoma, is a critical in vitro model for studying a specific subset of non-small cell lung cancer (NSCLC). Its defining characteristic is the presence of a CCDC6-RET fusion gene, which drives oncogenesis and confers sensitivity to targeted therapies. This technical guide provides an in-depth overview of the genetic and molecular profile of **LC-2/ad** cells, presenting key data in a structured format, detailing relevant experimental protocols, and visualizing critical signaling pathways to support further research and drug development efforts.

Genetic and Molecular Profile

The **LC-2/ad** cell line was established from the pleural effusion of a 51-year-old Japanese female with pulmonary adenocarcinoma.[1] These cells exhibit an epithelial morphology and are known to produce alpha 1-antitrypsin.[1] Genetically, **LC-2/ad** is characterized by a stable microsatellite status (MSS) and a homozygous TP53 mutation (p.Ser241Cys).[2] However, the most significant genetic feature is the CCDC6-RET fusion gene, which results from a rearrangement between the CCDC6 gene on chromosome 10 and the RET proto-oncogene, also on chromosome 10.[2][3] This fusion leads to the constitutive activation of the RET tyrosine kinase, a key driver of oncogenic signaling in these cells.[3]

The CCDC6-RET Fusion Oncoprotein

The CCDC6-RET fusion protein is a constitutively active tyrosine kinase. The coiled-coil domain of CCDC6 mediates dimerization of the fusion protein, leading to ligand-independent autophosphorylation of the RET kinase domain. This perpetual activation drives downstream signaling pathways that promote cell proliferation, survival, and growth.

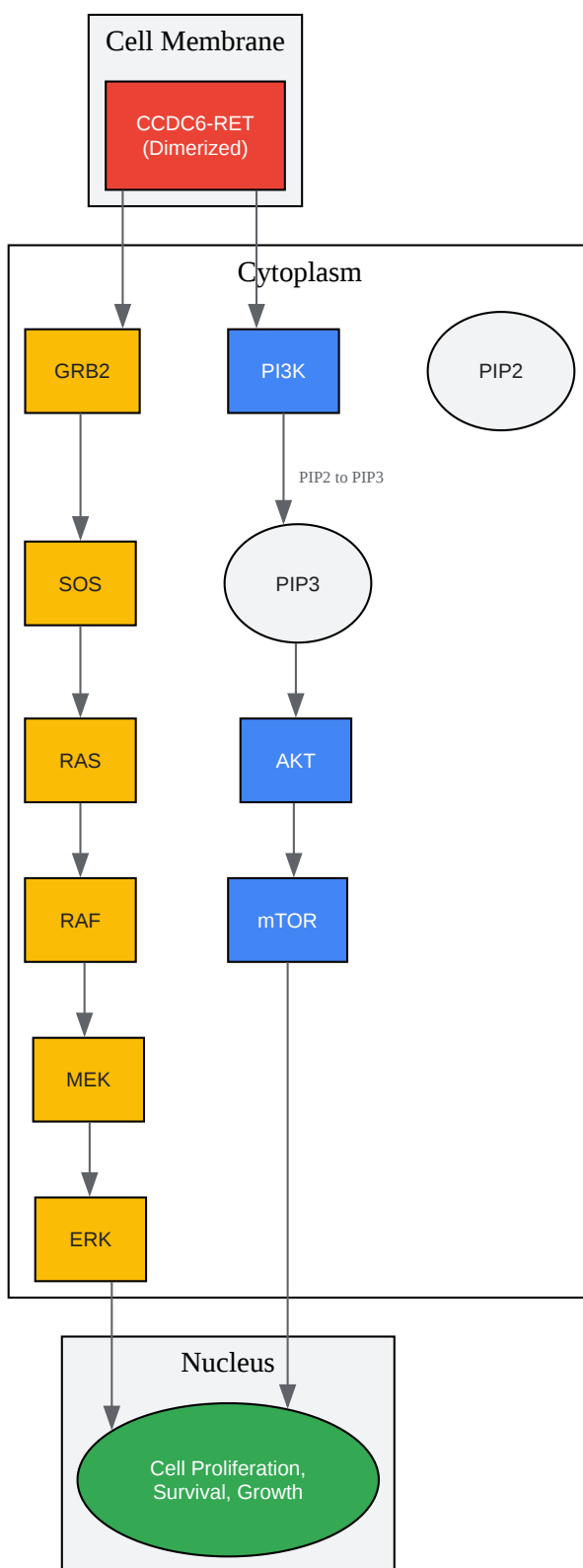
Key Signaling Pathways

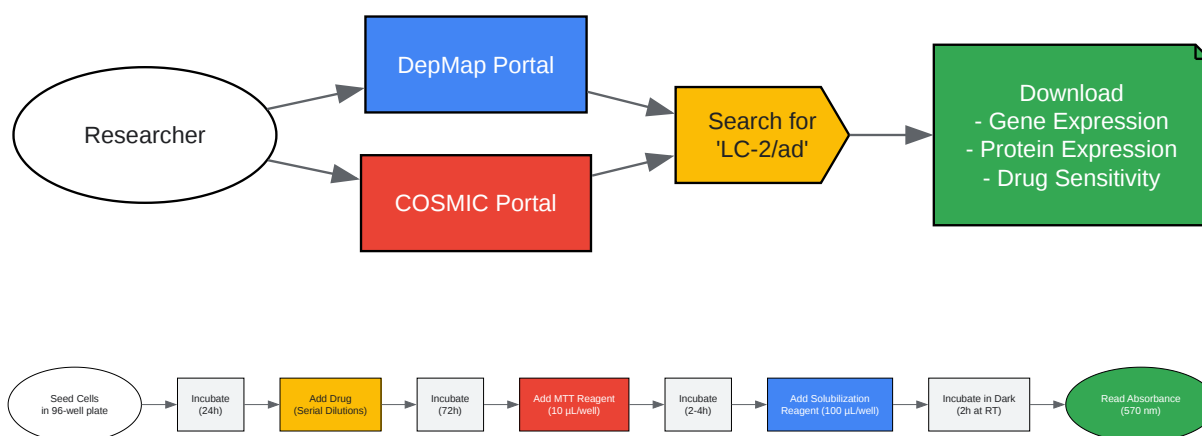
The constitutively active CCDC6-RET fusion protein primarily signals through two major downstream pathways:

- **RAS/RAF/MEK/ERK (MAPK) Pathway:** This pathway is a central regulator of cell proliferation, differentiation, and survival.
- **PI3K/AKT/mTOR Pathway:** This pathway is crucial for cell growth, survival, and metabolism.

Activation of these pathways is a hallmark of **LC-2**/ad cells and a primary mechanism of their oncogenic phenotype.

Signaling Pathway of the CCDC6-RET Fusion Protein





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. LC-2/ad. Culture Collections [culturecollections.org.uk]
- 2. Cellosaurus cell line LC-2/ad (CVCL_1373) [cellosaurus.org]
- 3. Identification of CCDC6-RET fusion in the human lung adenocarcinoma cell line, LC-2/ad - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [The Genetic and Molecular Landscape of LC-2/ad Cells: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3002343#genetic-and-molecular-profile-of-lc-2-ad-cells]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com